

1-Chloro-3-methoxypropan-2-ol molecular weight

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Compound of Interest

Compound Name: 1-Chloro-3-methoxypropan-2-ol

CAS No.: 4151-97-7

Cat. No.: B148824

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An In-depth Technical Guide to **1-Chloro-3-methoxypropan-2-ol**: Properties, Synthesis, Analysis, and Applications

Introduction

1-Chloro-3-methoxypropan-2-ol, with a molecular weight of 124.57 g/mol, is a significant chemical intermediate in the pharmaceutical and chemical industries.[1][2] Its bifunctional nature, containing both a chlorine atom and a hydroxyl group, makes it a versatile building block for the synthesis of more complex molecules. This guide provides a comprehensive overview of its physicochemical properties, synthesis, analytical characterization, and key applications, with a focus on its role in drug development. Specifically, it is a crucial precursor in the synthesis of O-Methylganciclovir, an analog of the antiviral drug Ganciclovir.[3]

Section 1: Physicochemical Properties

1-Chloro-3-methoxypropan-2-ol is a clear, faintly yellow oily liquid under standard conditions. [3] A summary of its key physicochemical properties is presented in the table below.

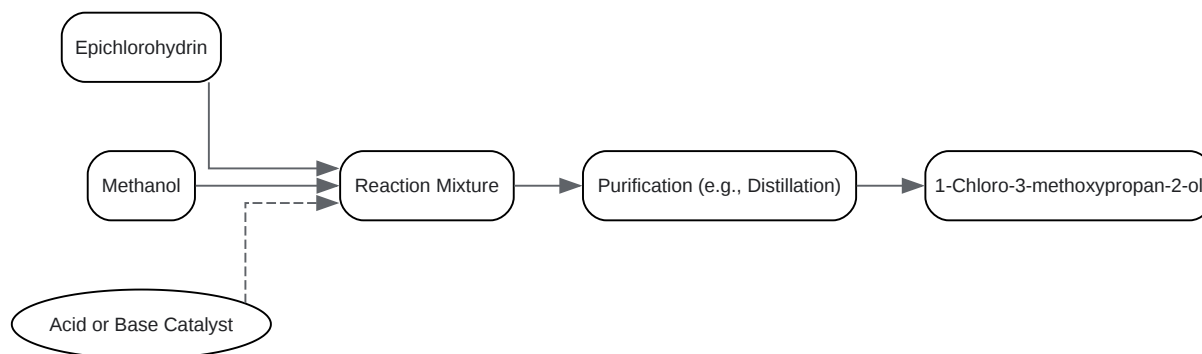
Property	Value	Source(s)
Molecular Weight	124.57 g/mol	[1][2]
Molecular Formula	C4H9ClO2	[1][4][5]
CAS Number	4151-97-7	[1][2][4][5][6]
Boiling Point	171 °C	[1][6]
Density	1.161 g/cm ³	[1][6]
Refractive Index	1.4463	[1][6]
Flash Point	72 °C	[1]
Storage Temperature	Below +30°C	[1]
Synonyms	1-chloro-3-methoxy-2-propanol, 3-Chloro-1-methoxy-2-propanol	[3][4][5][6]

Section 2: Synthesis and Mechanism

The primary industrial synthesis of **1-Chloro-3-methoxypropan-2-ol** involves the ring-opening reaction of epichlorohydrin with methanol. This reaction is typically catalyzed by an acid or a base.

Synthesis Workflow

The reaction proceeds via the nucleophilic attack of the methanol oxygen on one of the carbon atoms of the epoxide ring in epichlorohydrin. This attack leads to the opening of the three-membered ring and the formation of the chlorohydrin ether.



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Caption: Synthesis workflow for **1-Chloro-3-methoxypropan-2-ol**.

Experimental Protocol: Synthesis from Epichlorohydrin and Methanol

- **Reaction Setup:** In a well-ventilated fume hood, equip a round-bottom flask with a magnetic stirrer and a reflux condenser.
- **Reagents:** Charge the flask with epichlorohydrin and an excess of methanol. The excess methanol serves as both a reactant and a solvent.
- **Catalysis:** Slowly add a catalytic amount of a suitable acid (e.g., sulfuric acid) or base (e.g., sodium methoxide) to the reaction mixture while stirring. The reaction is exothermic, and the temperature should be controlled.
- **Reaction:** Heat the mixture to reflux and maintain for several hours until the reaction is complete, as monitored by techniques like gas chromatography.
- **Workup:** After cooling, neutralize the catalyst. If an acid catalyst was used, a base is added, and vice-versa.
- **Purification:** Remove the excess methanol by rotary evaporation. The crude product is then purified by fractional distillation under reduced pressure to yield pure **1-Chloro-3-methoxypropan-2-ol**.

Section 3: Analytical Characterization

The identity and purity of **1-Chloro-3-methoxypropan-2-ol** are typically confirmed using a combination of chromatographic and spectroscopic techniques, including Gas Chromatography-Mass Spectrometry (GC-MS), Nuclear Magnetic Resonance (NMR) spectroscopy, and Infrared (IR) spectroscopy.

Analytical Workflow: GC-MS

GC-MS is a powerful technique for the separation and identification of volatile and semi-volatile compounds. For the analysis of chloropropanols like **1-Chloro-3-methoxypropan-2-ol**, derivatization is often employed to improve chromatographic properties and detection sensitivity.



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Caption: Analytical workflow for the GC-MS analysis of **1-Chloro-3-methoxypropan-2-ol**.

Experimental Protocol: GC-MS Analysis

- **Sample Preparation:** Prepare a standard solution of **1-Chloro-3-methoxypropan-2-ol** in a suitable solvent (e.g., methanol) at a known concentration. For unknown samples, perform a liquid-liquid extraction to isolate the analyte.
- **Derivatization:** To a known volume of the sample or standard, add a derivatizing agent such as phenylboronic acid (PBA) to convert the hydroxyl group into a less polar and more volatile derivative.
- **GC-MS Conditions:**
 - **Injector:** Set to a temperature of 250 °C with a splitless injection of 1 µL.
 - **Column:** Use a non-polar capillary column, such as a DB-5MS (30 m x 0.25 mm, 0.25 µm).
 - **Carrier Gas:** Use helium at a constant flow rate of 1 mL/min.

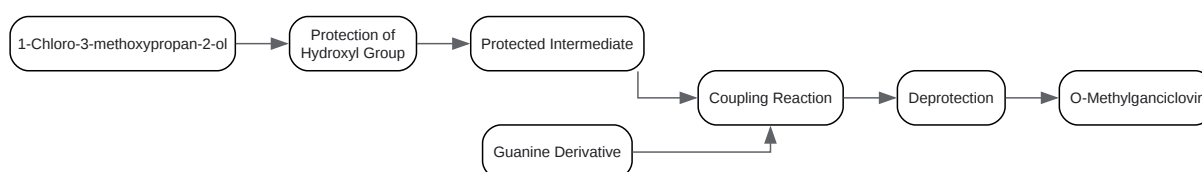
- Oven Program: Start at 60 °C, hold for 1 minute, then ramp up to 270 °C at a rate of 10-20 °C/min.
- Mass Spectrometer: Operate in electron ionization (EI) mode at 70 eV, scanning a mass range of m/z 50-500.
- Data Analysis: Identify the derivative of **1-Chloro-3-methoxypropan-2-ol** by its retention time and mass spectrum. Quantify the analyte by comparing its peak area to a calibration curve generated from the standards.

Section 4: Applications in Drug Development

As previously mentioned, a primary application of **1-Chloro-3-methoxypropan-2-ol** is in the synthesis of O-Methylganciclovir, an antiviral drug candidate.

Synthesis of O-Methylganciclovir

In this synthesis, **1-Chloro-3-methoxypropan-2-ol** serves as the acyclic side-chain precursor that is attached to the guanine base. The hydroxyl group of **1-Chloro-3-methoxypropan-2-ol** is typically protected before the coupling reaction with the purine base.



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Caption: Synthetic pathway to O-Methylganciclovir.

Section 5: Safety and Handling

1-Chloro-3-methoxypropan-2-ol is a hazardous chemical and must be handled with appropriate safety precautions.

- Hazards: It is a combustible liquid and is harmful if swallowed, inhaled, or in contact with skin.[7][8] It can cause serious eye irritation and skin irritation.[5]
- Handling: Always work in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[8]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area, away from heat and ignition sources.[8]
- Disposal: Dispose of waste materials according to local, state, and federal regulations.[8]

Conclusion

1-Chloro-3-methoxypropan-2-ol is a valuable and versatile chemical intermediate with significant applications in organic synthesis, particularly in the pharmaceutical industry. A thorough understanding of its properties, synthesis, and handling is crucial for its safe and effective use in research and development.

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